Technical Deep Dive: The Structural & Functional Pharmacochemistry of AT7519

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Compound of Interest

Compound Name:	*Pubchem_57369830*
CAS No.:	*70431-34-4*
Cat. No.:	*B1425434*

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Executive Summary & Molecular Identity

AT7519 is a potent, small-molecule Cyclin-Dependent Kinase (CDK) inhibitor belonging to the pyrazole-3-carboxamide class.[1] Originally discovered using fragment-based X-ray crystallography, it was designed to target the ATP-binding cleft of CDKs, specifically CDK1, CDK2, CDK4, CDK5, CDK6, and CDK9. Its structural efficacy lies in its ability to mimic the purine ring of ATP, allowing it to competitively inhibit phosphorylation events critical for cell cycle progression and transcription.

This guide dissects the chemical architecture, synthetic pathways, and validation protocols required for the research and development of AT7519.

Table 1: Physicochemical Profile

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Property	Specification
Common Name	AT7519
IUPAC Name	4-[(2,6-dichlorobenzoyl)amino]-N-(piperidin-4-yl)-1H-pyrazole-3-carboxamide
CAS Number	844442-38-2 (Free base) / 902135-91-5 (HCl salt)
Molecular Formula	$C_{16}H_{17}Cl_2N_5O_2$
Molecular Weight	382.24 g/mol
Solubility	DMSO (>16 mg/mL); Ethanol (<1 mg/mL); Water (<1 mg/mL)
pKa	~9.5 (Piperidine nitrogen), ~12.5 (Pyrazole NH)
Appearance	White to off-white solid

Structural Elucidation & Binding Mode (SAR)

The chemical structure of AT7519 is not accidental; it is a result of rigorous Structure-Activity Relationship (SAR) optimization. The molecule is composed of three distinct pharmacophoric regions, each serving a specific biological function within the CDK active site.

The Pharmacophore Map

- The Pyrazole Core (Hinge Binder): The 1H-pyrazole moiety acts as the anchor. It forms critical hydrogen bonds with the "hinge region" of the kinase (specifically residues Leu83 in CDK2), mimicking the adenine ring of ATP.
- The 2,6-Dichlorophenyl Group (Hydrophobic Pocket): This moiety occupies the hydrophobic pocket adjacent to the ATP binding site. The chlorine atoms provide steric bulk and lipophilicity, ensuring high affinity and selectivity against other kinases.
- The Piperidine Tail (Solvent Interaction): The piperidine ring extends towards the solvent front. This improves the molecule's water solubility and pharmacokinetic properties (oral bioavailability) while offering a handle for additional hydrogen bonding.

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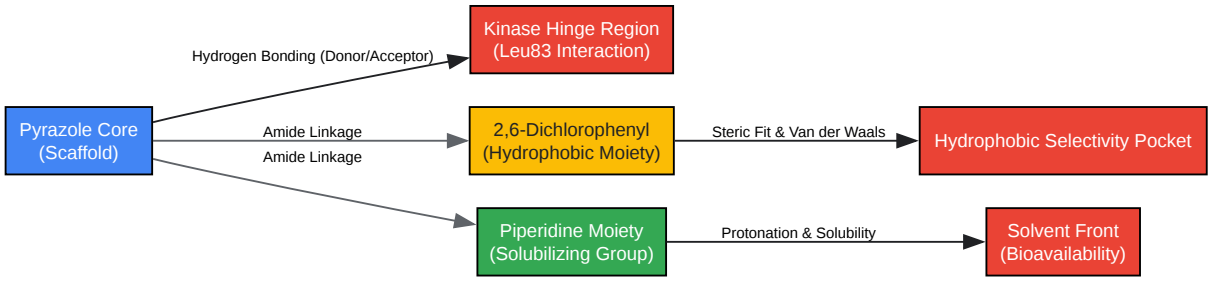
Visualization: Structural Logic of AT7519

The following diagram illustrates the functional logic of the AT7519 structure.



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Caption: Functional decomposition of AT7519 showing the interaction of specific chemical moieties with the CDK kinase domain.

Synthetic Pathway (Technical Route)

The synthesis of AT7519 typically follows a convergent route, optimizing for the installation of the amide bonds on the pyrazole scaffold.

Retrosynthetic Analysis

The molecule is disassembled into three precursors:

- 4-nitro-1H-pyrazole-3-carboxylic acid (Core).
- 2,6-dichlorobenzoyl chloride (Left Wing).
- 4-amino-1-Boc-piperidine (Right Wing).

Step-by-Step Synthesis Protocol

Step 1: Amide Coupling (Right Wing Installation)

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- Reagents: 4-nitro-1H-pyrazole-3-carboxylic acid, 4-amino-1-Boc-piperidine, EDC/HOBt (coupling agents), DIPEA.
- Process: The carboxylic acid of the pyrazole is activated and coupled with the amine of the protected piperidine.[1]
- Intermediate:tert-butyl 4-[(4-nitro-1H-pyrazole-3-carbonyl)amino]piperidine-1-carboxylate.

Step 2: Nitro Reduction

- Reagents: H_2 (gas), Pd/C (catalyst), Methanol.
- Process: Catalytic hydrogenation reduces the 4-nitro group on the pyrazole ring to a primary amine (4-amino).
- Critical Control: Ensure complete reduction to avoid nitroso impurities.

Step 3: Acylation (Left Wing Installation)

- Reagents: 2,6-dichlorobenzoyl chloride, Triethylamine, THF.
- Process: The newly formed pyrazole amine attacks the acyl chloride.
- Selectivity: The reaction must be controlled to prevent bis-acylation.

Step 4: Deprotection

- Reagents: HCl in Dioxane or TFA in DCM.
- Process: Removal of the Boc protecting group on the piperidine nitrogen yields the final AT7519 salt.

Visualization: Synthetic Workflow

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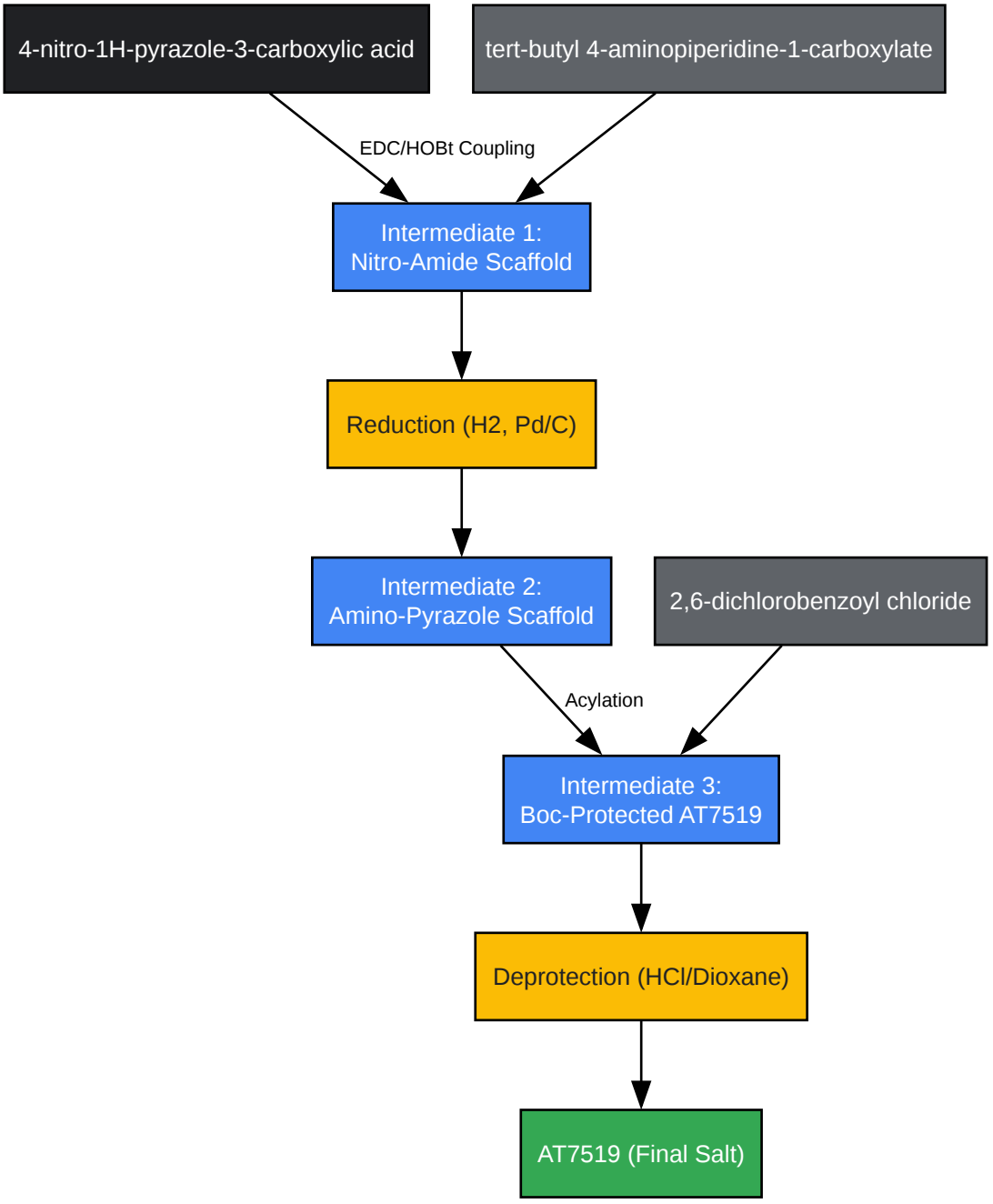

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Caption: Step-wise chemical synthesis of AT7519 from nitro-pyrazole precursor to final active pharmaceutical ingredient.

Analytical Protocols & Quality Control

To ensure the integrity of AT7519 used in assays, the following analytical methods are standard.

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High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm (aromatic absorption) and 230 nm (amide bonds).
- Retention Time: AT7519 typically elutes as a sharp peak; impurities (such as the des-chloro analog) will elute earlier.

Nuclear Magnetic Resonance (NMR)

^{1}H NMR (DMSO-d_6, 400 MHz) Diagnostic Peaks:

- δ 13.5 ppm (s, 1H): Pyrazole NH (Broad, exchangeable).
- δ 10.8 ppm (s, 1H): Amide NH (linked to dichlorophenyl).
- δ 8.5 ppm (d, 1H): Amide NH (linked to piperidine).
- δ 7.4–7.6 ppm (m, 3H): Aromatic protons of the dichlorophenyl ring.
- δ 8.2 ppm (s, 1H): Pyrazole CH.

Biological Mechanism of Action

AT7519 is a multi-targeted CDK inhibitor. Its primary mechanism involves the competitive inhibition of ATP binding to the kinase active site.

Pathway Inhibition

- Cell Cycle Arrest: By inhibiting CDK1 and CDK2, AT7519 prevents the phosphorylation of Retinoblastoma protein (Rb). Hypophosphorylated Rb remains bound to E2F transcription factors, preventing the transcription of genes required for S-phase entry (DNA replication).

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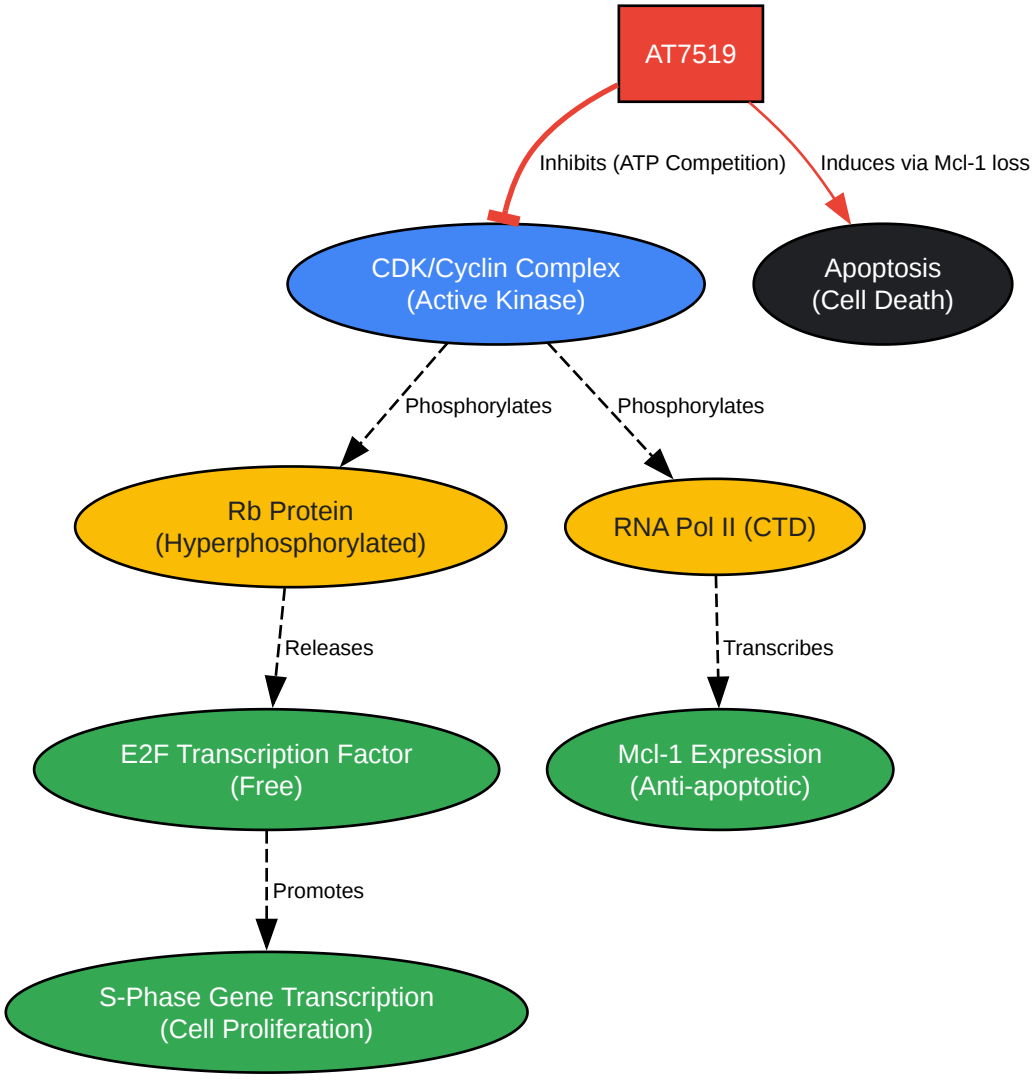
- Transcriptional Repression: By inhibiting CDK9, AT7519 blocks the phosphorylation of the C-terminal domain (CTD) of RNA Polymerase II, leading to the downregulation of short-lived anti-apoptotic proteins like Mcl-1.

Visualization: Signaling Cascade



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Caption: Mechanism of Action showing dual inhibition of Cell Cycle (Rb pathway) and Transcription (RNA Pol II pathway).

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